

Technical Guide: Molecular Weight & Elemental Analysis of C₈H₉FO₃ Scaffolds

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Compound of Interest

Compound Name: 4-Fluoro-2-(methoxymethoxy)phenol
Cat. No.: B12084483

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Executive Summary

This technical guide provides a rigorous analytical framework for the characterization of C₈H₉FO₃ compounds. These fluorinated aromatic motifs—often manifesting as fluorodimethoxybenzenes or fluoromethoxybenzyl alcohols—are critical pharmacophores in modern medicinal chemistry, particularly for modulating metabolic stability (via C-F bonds) and lipophilicity.

This document moves beyond basic stoichiometry to address specific challenges: fluorine interference in combustion analysis, isotopic abundance patterns in High-Resolution Mass Spectrometry (HRMS), and structural elucidation of isomers.

Part 1: Theoretical Foundations & Stoichiometry

Molecular Weight vs. Monoisotopic Mass

In drug development, distinguishing between the Average Molecular Weight (used for bulk stoichiometry) and the Monoisotopic Mass (used for HRMS identification) is non-negotiable.

Parameter	Value	Definition & Context
Formula	C ₈ H ₉ FO ₃	
Average MW	172.15 g/mol	Calculated using standard atomic weights (C=12.011, H=1.008, F=18.998, O=15.999). Used for molarity calculations and reagent weighing.
Monoisotopic Mass	172.0536 Da	Calculated using the mass of the primary isotope (C, H, F, O). This is the exact mass target for MS extraction windows.
Exact Mass ()	173.0609 Da	The target value in positive electrospray ionization (ESI+).

Structural Isomerism & Relevance

The C₈H₉FO₃ formula supports multiple isomers with distinct physicochemical properties. Two common pharmaceutical intermediates include:

- 4-Fluoro-3-methoxybenzyl alcohol: A linker often used in antibody-drug conjugates (ADCs).
- 2-Fluoro-1,3-dimethoxybenzene: A core scaffold for kinase inhibitors.

Critical Insight: While Elemental Analysis (EA) cannot distinguish these isomers, their fragmentation patterns in MS/MS and

F-NMR shifts are distinct.

Part 2: Analytical Methodologies (The Core)[1]

Elemental Analysis (Combustion): The Fluorine Challenge

Standard CHN combustion analysis often fails for fluorinated compounds due to the formation of stable tetrafluoromethane (

) or hydrogen fluoride (

), which attacks the silica combustion tube.

- The Problem:

reacts with the quartz tube (

) to form volatile

, leading to high fluorine readings or erratic carbon values.

- The Solution: Use of Tungsten Trioxide (

) or specific "FluoAdso" absorbers in the combustion zone to sequester fluorine.

High-Resolution Mass Spectrometry (HRMS)

For $C_8H_9FO_3$, the presence of Fluorine provides a unique advantage. Since

F is monoisotopic (100% natural abundance), the isotope pattern is simpler than chlorinated or brominated analogs, but the mass defect is negative, which helps filter out hydrocarbon background noise.

Part 3: Experimental Protocols

Protocol A: Fluorine-Compatible Elemental Analysis (CHN)

Objective: Determine bulk purity with tolerance

.

- Instrument Prep: Calibrate the combustion analyzer (e.g., Thermo FlashSmart or Elementar vario) using a fluorinated standard (e.g., 4-Fluorobenzoic acid). Do not use Acetanilide alone, as it does not account for F-interference.
- Sample Weighing: Weigh 2.0–2.5 mg of dried C₈H₉FO₃ sample into a Tin (Sn) capsule using a microbalance (readability mg).
- Additive: Add approx. 10 mg of Tungsten Trioxide () powder directly over the sample in the capsule.
 - Why?
acts as a combustion aid and prevents C-F bond retention in the ash.
- Combustion: Run at 980°C with Oxygen boost.
- Validation: Results must fall within the theoretical ranges below:

Element	Theoretical %	Acceptance Range ()
Carbon	55.81 %	55.41 – 56.21 %
Hydrogen	5.27 %	4.87 – 5.67 %
Fluorine*	11.04 %	Requires separate ion chromatography (IC) combustion module if quantifying F.

Protocol B: HRMS Confirmation (ESI-TOF/Orbitrap)

Objective: Confirm molecular formula with <5 ppm mass error.

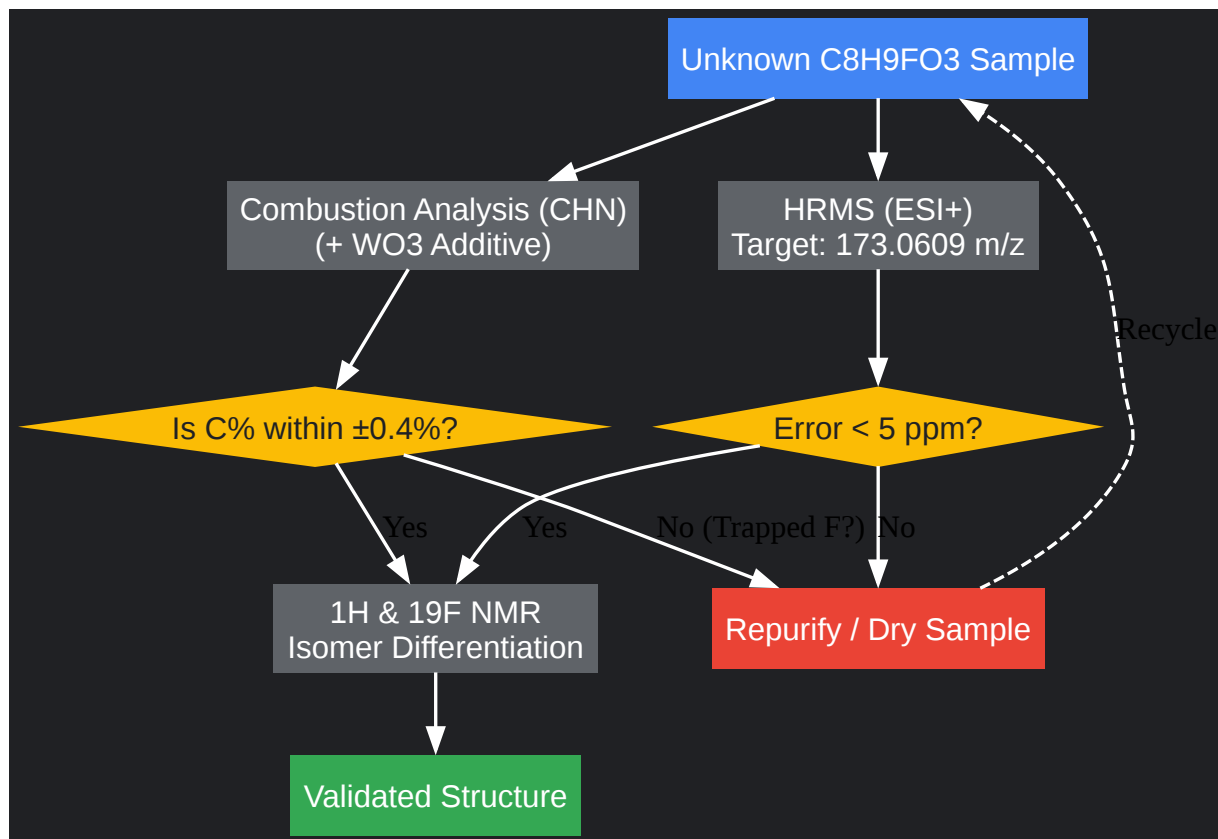
- Solvent: Dissolve 0.1 mg sample in MeOH:Water (50:50) + 0.1% Formic Acid.

- Note: Formic acid promotes protonation for
.
- Infusion: Direct infusion at 5 $\mu\text{L}/\text{min}$ or LC-MS injection.
- Lock Mass: Use Leucine Enkephalin (
556.2771) or a similar internal standard for real-time mass correction.
- Data Acquisition: Scan range
100–1000. Resolution > 30,000.
- Criteria:
 - Observed Mass:
Da.
 - Isotope Pattern: Confirm the absence of M+2 peaks (rules out Cl/Br).

Part 4: Visualization & Logic

Analytical Workflow Diagram

The following diagram illustrates the decision logic for characterizing a $\text{C}_8\text{H}_9\text{FO}_3$ fragment, integrating EA, MS, and NMR.

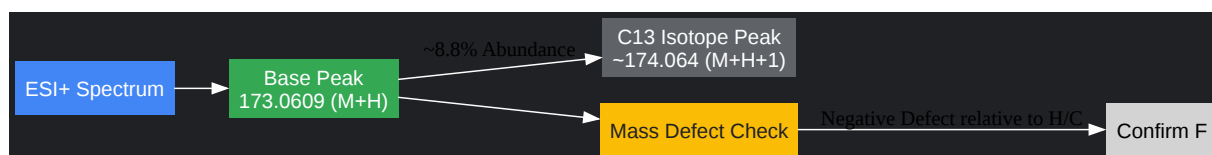


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Caption: Integrated analytical workflow for fluorinated organic intermediates. Yellow diamonds indicate critical Go/No-Go decision points based on ASTM and FDA acceptance criteria.

Mass Spectrometry Logic: The Fluorine Signature

This diagram details how to interpret the MS spectrum specifically for this formula.



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Caption: MS interpretation logic. The specific abundance of the M+1 peak (approx 8.8% for 8 Carbons) confirms the carbon count, while the exact mass confirms the Fluorine presence.

Part 5: Troubleshooting & Quality Control

Common Failure Modes

- Low Carbon % in EA: Usually caused by incomplete combustion due to C-F bond strength.
 - Fix: Increase

flow and ensure

covers the sample completely.
- High Hydrogen %: Hygroscopic samples (common with benzyl alcohols).
 - Fix: Dry sample at 40°C under high vacuum (

mbar) for 4 hours.
- MS Signal Suppression: Fluorinated compounds can be ion-suppressed by trifluoroacetic acid (TFA) in the mobile phase.
 - Fix: Switch to Formic Acid or Ammonium Acetate.

References

- ASTM International.ASTM E258-07: Standard Test Method for Total Nitrogen in Organic Materials by Modified Kjeldahl Method. (Note: While for N, the combustion principles cited regarding interference apply broadly). [Link](#)
- U.S. Food and Drug Administration (FDA).Q2(R2) Validation of Analytical Procedures. (2024).[1][2] [Link](#)
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- Scientific Instrument Services.Exact Mass Calculator & Isotope Distribution. (Verification of Monoisotopic Mass). [Link](#)

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Sources

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- 2. [fda.gov](https://www.fda.gov) [[fda.gov](https://www.fda.gov)]
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